

Solubility of Methyl Phenylacetate in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Methyl phenylacetate

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Introduction

Methyl phenylacetate ($C_9H_{10}O_2$) is an aromatic ester recognized for its characteristic honey-like fragrance. Beyond its prevalent use in the flavor and fragrance industries, its physicochemical properties, particularly its solubility, are of significant interest in pharmaceutical and chemical synthesis applications.^{[1][2][3]} As a solvent and a reagent, understanding its behavior in various organic media is crucial for process design, formulation development, and reaction optimization. This technical guide provides a comprehensive overview of the solubility of **methyl phenylacetate** in common organic solvents, outlines a detailed experimental protocol for solubility determination, and presents a logical workflow for these experimental procedures.

While extensive quantitative solubility data for **methyl phenylacetate** across a wide range of organic solvents is not readily available in published literature, this guide collates the existing qualitative and quantitative information. It is generally reported to be soluble to very soluble in most common organic solvents.^{[4][5][6]}

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **methyl phenylacetate** in various solvents. Due to the limited availability of precise quantitative

data, qualitative descriptors are included to provide a broader understanding of its solubility profile.

Solvent	Temperature (°C)	Solubility	Data Type
60% Ethanol (v/v)	Not Specified	~15.6 g/100 mL	Quantitative
Dimethyl Sulfoxide (DMSO)	Not Specified	> 5 g/100 mL	Quantitative
Water	25	0.207 g/100 mL	Quantitative
Methanol	Not Specified	Slightly Soluble	Qualitative
Ethanol	Not Specified	Soluble	Qualitative
Ethyl Ether	Not Specified	Soluble	Qualitative
Acetone	Not Specified	Soluble	Qualitative
Fixed Oils	Not Specified	Soluble	Qualitative
Glycerin	Not Specified	Insoluble	Qualitative
Propylene Glycol	Not Specified	Insoluble	Qualitative

Note on Structurally Similar Compounds: For context, ethyl phenylacetate, a structurally similar compound, is reported to be "very soluble" in ethyl ether and ethanol.[7] This suggests that **methyl phenylacetate** likely exhibits high solubility in these and other similar polar aprotic and protic solvents.

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a substance in a given solvent.[8] The following protocol provides a detailed methodology for determining the solubility of liquid **methyl phenylacetate** in an organic solvent.

1. Materials and Equipment:

- **Methyl phenylacetate** (high purity)
- Selected organic solvent (analytical grade)
- Glass vials with screw caps and PTFE septa
- Analytical balance
- Positive displacement micropipettes
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes for standard preparation

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **methyl phenylacetate** to a glass vial. For a liquid solute, this means adding enough to ensure a distinct second phase is visible after equilibration.
 - Add a known volume or mass of the selected organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to the desired temperature.
 - Agitate the vials for a sufficient period to allow the system to reach equilibrium. A duration of 24 to 72 hours is typically recommended, with periodic checks to ensure equilibrium has

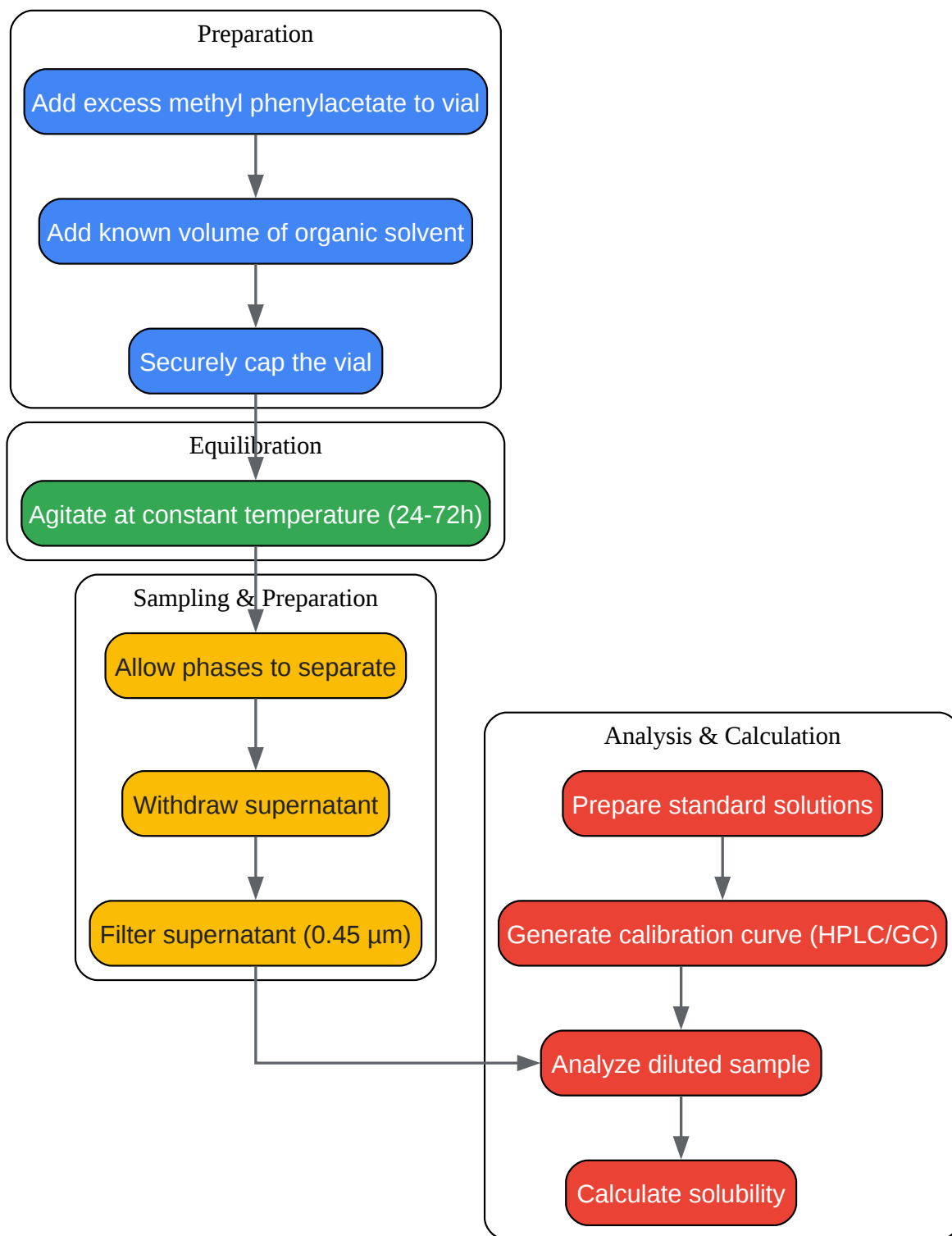
been reached (i.e., the concentration of the solute in the solvent phase does not change over time).[8]

- Sample Collection and Preparation:
 - After equilibration, remove the vials from the shaker and allow them to stand undisturbed in a temperature-controlled environment for several hours to allow for phase separation.
 - Carefully withdraw a known volume of the supernatant (the solvent phase saturated with the solute) using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved microdroplets of **methyl phenylacetate**. This step is critical to prevent overestimation of solubility.
- Quantification:
 - Prepare a series of standard solutions of **methyl phenylacetate** of known concentrations in the same organic solvent.
 - Generate a calibration curve by analyzing the standard solutions using a suitable analytical method (e.g., HPLC or GC).
 - Dilute the filtered sample solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
 - Analyze the diluted sample solution and determine the concentration of **methyl phenylacetate** using the calibration curve.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per 100 g of solvent (g/100g), grams per liter (g/L), or moles per liter (mol/L).

- It is recommended to perform the experiment in triplicate to ensure the reproducibility of the results.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow of the shake-flask method for determining the solubility of **methyl phenylacetate**.



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Caption: Workflow for determining the solubility of **methyl phenylacetate** using the shake-flask method.

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